

# Commercial Suppliers and Technical Guide for Varenicline-15N,13C,d2

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## Compound of Interest

Compound Name: Varenicline-15N,13C,d2

Cat. No.: B12373396

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For researchers, scientists, and professionals in drug development, the availability of high-quality, isotopically labeled compounds is crucial for accurate and reliable experimental results.

**Varenicline-15N,13C,d2**, a stable isotope-labeled version of the smoking cessation drug varenicline, serves as an essential internal standard in quantitative analyses. This technical guide provides an in-depth overview of commercial suppliers, available quantitative data, experimental considerations, and the core signaling pathways associated with varenicline.

## Commercial Suppliers of Isotopically Labeled Varenicline

Several reputable suppliers offer various isotopically labeled forms of varenicline. While the specific **Varenicline-15N,13C,d2** may be a custom request from some vendors, the following companies are primary sources for related compounds and are likely to either stock or synthesize this specific variant.

Supplier	Product Name	Catalog Number	Purity	Isotopic Enrichment	Available Formats
MedChemExpress	Varenicline-15N,13C,d2	HY-10019S1	Not specified; Certificate of Analysis provided	Not specified; Certificate of Analysis provided	Inquire
CLEARSYNTH	Varenicline Stable Isotopes	Not specified	Not specified; Certificate of Analysis provided	Not specified; Certificate of Analysis provided	Inquire
VIVAN Life Sciences	Varenicline 13C2 15N2	VLDL-00024	Not specified; CoA, MASS, NMR & HPLC reports provided	Not specified; Certificate of Analysis provided	Inquire
Shimadzu	[13C2,15N2]-Varenicline tartrate salt	C7713	≥ 98.00 % <sup>[1]</sup>	≥ 99% 13C, ≥ 98% 15N <sup>[1]</sup>	1 mg, 5 mg, 10 mg, 25 mg, 100 mg
BOC Sciences	Varenicline-[13C,15N]	BLP-007578	Not specified; Certificate of Analysis provided	Not specified; Certificate of Analysis provided	Inquire

## Experimental Protocols: Application as an Internal Standard

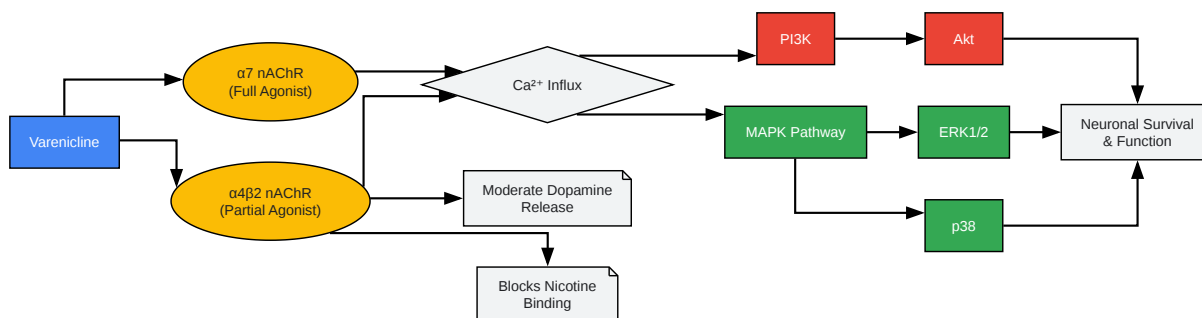
**Varenicline-15N,13C,d2** is primarily utilized as an internal standard in quantitative analytical methods, such as liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS).<sup>[2]</sup> The incorporation of stable isotopes (<sup>15</sup>N, <sup>13</sup>C, and <sup>2</sup>H) results in a compound with a higher molecular weight than the unlabeled varenicline, but with nearly identical physicochemical properties. This allows for its co-elution with the analyte of interest and accurate quantification by correcting for variations in sample preparation and instrument response.

A general methodology for its use involves the following steps:

- **Preparation of Standard Solutions:** A known concentration of **Varenicline-15N,13C,d2** is spiked into all samples, including calibration standards, quality controls, and unknown study samples.
- **Sample Extraction:** The biological matrix (e.g., plasma, urine) is subjected to an extraction procedure, such as protein precipitation, liquid-liquid extraction, or solid-phase extraction, to isolate varenicline and the internal standard.
- **Chromatographic Separation:** The extracted sample is injected into an LC or GC system, where varenicline and **Varenicline-15N,13C,d2** are separated from other matrix components.
- **Mass Spectrometric Detection:** The eluent from the chromatograph is introduced into a mass spectrometer. The instrument is set to monitor specific mass-to-charge ratio ( $m/z$ ) transitions for both the unlabeled varenicline and the isotopically labeled internal standard.
- **Quantification:** The peak area ratio of the analyte to the internal standard is calculated for all samples. A calibration curve is generated by plotting the peak area ratios of the calibration standards against their known concentrations. The concentration of varenicline in the unknown samples is then determined from this calibration curve.

## Varenicline Signaling Pathways

Varenicline is a partial agonist of the  $\alpha 4\beta 2$  nicotinic acetylcholine receptor (nAChR) and a full agonist of the  $\alpha 7$  nAChR.[2] Its therapeutic effect in smoking cessation is primarily attributed to its action on the  $\alpha 4\beta 2$  receptor, where it both provides a moderate level of stimulation to reduce withdrawal symptoms and competitively inhibits the binding of nicotine, thereby blocking its rewarding effects.[3][4] The activation of these receptors triggers downstream signaling cascades that can influence neuronal survival and function.



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Caption: Varenicline's mechanism of action and downstream signaling pathways.

The binding of varenicline to nAChRs leads to an influx of calcium ions, which in turn activates intracellular signaling pathways such as the PI3K-Akt and MAPK (including ERK1/2 and p38) pathways.[2][5][6] These pathways are known to play crucial roles in promoting neuronal survival and modulating synaptic plasticity. The partial agonism at the  $\alpha 4\beta 2$  receptor also results in a moderate and sustained release of dopamine, which is thought to alleviate the craving and withdrawal symptoms experienced during smoking cessation.

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